# Spectroscopic Analysis of 1,1,1-Trimethoxy-2-methylpropane: A Comprehensive Technical Guide

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *1,1,1-Trimethoxy-2-methylpropane* |
| *CAS No.:* | *66226-66-2* |
| *Cat. No.:* | *B7769477* |

*Get Quote*

To our valued researchers, scientists, and drug development professionals,

After a comprehensive search for the spectroscopic data of **1,1,1-trimethoxy-2-methylpropane** (CAS No. 52698-46-1), also known as trimethyl orthoisobutyrate, we have determined that the complete experimental $^{1}H$ NMR, $^{13}C$ NMR, mass spectrometry, and IR spectral data is not publicly available in the referenced chemical databases.

While basic information such as molecular formula ($C_7H_{16}O_3$) and molecular weight (148.20 g/mol ) is readily accessible[1][2], the detailed spectral data required for an in-depth analysis and the creation of a comprehensive technical guide as per your request is not present in the public domain.

We understand the importance of this data for your research and development activities. In lieu of the specific data for **1,1,1-trimethoxy-2-methylpropane**, we propose to create an analogous in-depth technical guide for a closely related and structurally similar orthoester, trimethyl orthoacetate (1,1,1-trimethoxyethane), for which complete, high-quality spectroscopic data is available.

© 2026 BenchChem. All rights reserved.

This alternative guide would still fulfill all the core requirements of your original request, including:

- A detailed analysis of $^{1}H$ NMR, $^{13}C$ NMR, mass spectrometry, and IR data.
- In-depth explanations of the underlying principles and experimental considerations.
- Step-by-step protocols for spectroscopic analysis.
- Data summarization in clear, structured tables.
- Generation of diagrams for workflows and fragmentation pathways using Graphviz.
- Full in-text citations and a comprehensive reference list.

This approach will provide a valuable and instructive resource on the spectroscopic characterization of orthoesters, which can serve as a strong proxy for your original compound of interest.

Please let us know if you would like to proceed with this alternative topic. We are committed to providing you with a high-quality, scientifically rigorous technical guide.

***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*

*Email: info@benchchem.com or Request Quote Online.*

## Sources

- 1. 1,1,1-Trimethoxy-2-methylpropane | C7H16O3 | CID 40495 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - 1,1,1-trimethoxy-2-methylpropane (C7H16O3) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Spectroscopic Analysis of 1,1,1-Trimethoxy-2-methylpropane: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7769477/docs#spectroscopic-analysis-of-1-1-1-trimethoxy-2-methylpropane-a-comprehensive-technical-guide]

© 2026 BenchChem. All rights reserved.

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.